

Application Notes and Protocols for Preparing Ido1-IN-13 Stock Solutions

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Compound of Interest

Compound Name: Ido1-IN-13

Cat. No.: B12428077

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This document provides detailed guidelines for the preparation, handling, and storage of stock solutions of **Ido1-IN-13**, a potent inhibitor of indoleamine 2,3-dioxygenase 1 (IDO1). Adherence to these protocols is crucial for ensuring the accuracy and reproducibility of experimental results.

Introduction

Ido1-IN-13 is a small molecule inhibitor of IDO1, a key enzyme in the kynurenine pathway of tryptophan metabolism.^{[1][2][3]} IDO1 is a well-established therapeutic target in immuno-oncology and other diseases characterized by immune dysregulation.^{[2][4][5][6]} Accurate preparation of **Ido1-IN-13** stock solutions is the first critical step for in vitro and in vivo studies investigating its biological activity.

Quantitative Data Summary

For ease of reference, the key quantitative data for **Ido1-IN-13** are summarized in the table below.

Property	Value	Source(s)
Molecular Formula	C ₂₆ H ₁₇ F ₃ N ₄ O	[7]
Molecular Weight	458.43 g/mol	[7]
Solubility in DMSO	Up to 65 mg/mL (141.79 mM)	[8]
Recommended Solvent	Anhydrous Dimethyl Sulfoxide (DMSO)	[8][9][10][11]
Storage (Powder)	-20°C for up to 3 years	[8]
Storage (in Solvent)	-80°C for up to 1 year	[8]

Experimental Protocols

Materials and Equipment

- **Ido1-IN-13** powder
- Anhydrous Dimethyl Sulfoxide (DMSO), molecular biology grade
- Sterile microcentrifuge tubes (1.5 mL or 2 mL)
- Calibrated analytical balance
- Vortex mixer
- Sonicator (optional, but recommended)[8]
- Pipettes and sterile, filter-barrier pipette tips
- Personal Protective Equipment (PPE): lab coat, gloves, and safety glasses

Protocol for Preparing a 10 mM Ido1-IN-13 Stock Solution

This protocol describes the preparation of a 10 mM stock solution of **Ido1-IN-13** in DMSO. This is a commonly used concentration for initial stock solutions of small molecule inhibitors.[7]

1. Calculation of Required Mass:

To prepare a 10 mM stock solution, the required mass of **Ido1-IN-13** can be calculated using the following formula:

$$\text{Mass (mg)} = \text{Desired Concentration (M)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)} \times 1000 \text{ (mg/g)}$$

For example, to prepare 1 mL (0.001 L) of a 10 mM (0.01 M) solution:

$$\text{Mass (mg)} = 0.01 \text{ mol/L} \times 0.001 \text{ L} \times 458.43 \text{ g/mol} \times 1000 \text{ mg/g} = 4.58 \text{ mg}$$

2. Weighing the Compound:

- Tare a sterile microcentrifuge tube on a calibrated analytical balance.
- Carefully weigh out the calculated mass of **Ido1-IN-13** powder into the microcentrifuge tube.

3. Dissolving the Compound:

- Using a calibrated pipette, add the calculated volume of anhydrous DMSO to the microcentrifuge tube containing the **Ido1-IN-13** powder. For the example above, this would be 1 mL.
- Close the tube tightly and vortex thoroughly for at least 1-2 minutes to facilitate dissolution.
- Optional but Recommended: If the compound does not fully dissolve with vortexing, sonicate the solution for 5-10 minutes.^[8] Visually inspect the solution to ensure there are no visible particles.

4. Aliquoting and Storage:

- Once the **Ido1-IN-13** is completely dissolved, it is recommended to aliquot the stock solution into smaller, single-use volumes (e.g., 10 µL, 20 µL, or 50 µL) in sterile microcentrifuge tubes. This practice helps to avoid repeated freeze-thaw cycles which can degrade the compound.^{[9][10][12]}

- Clearly label each aliquot with the compound name, concentration, solvent, and date of preparation.
- Store the aliquots at -80°C for long-term storage (up to 1 year).^[8] For short-term storage, -20°C may be acceptable for some inhibitors, though -80°C is generally recommended for optimal stability.^[8]^[13]

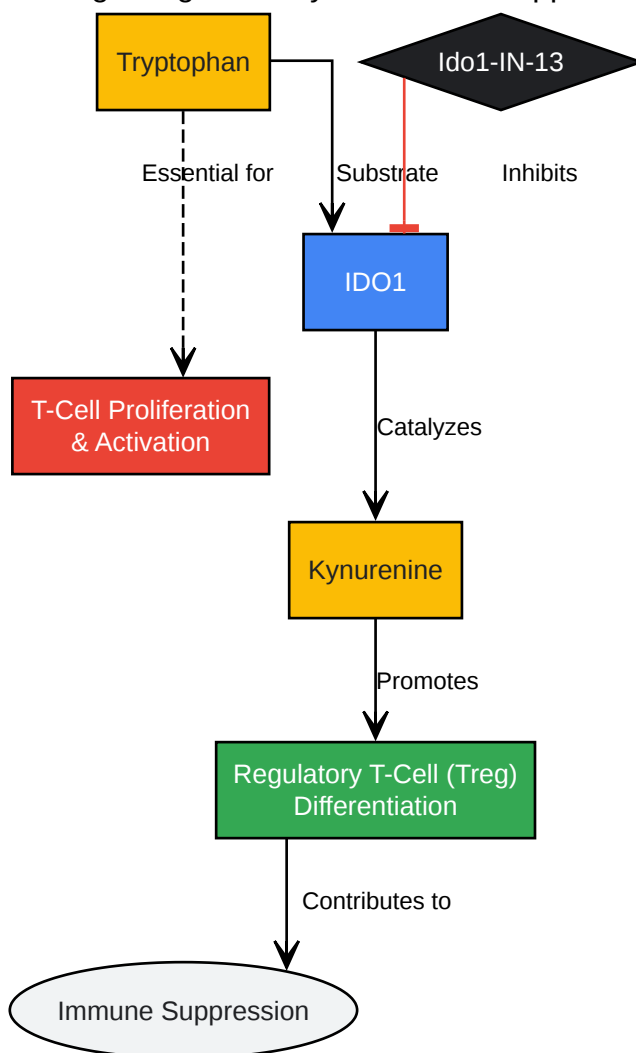
5. Preparation of Working Solutions:

- When needed for an experiment, thaw a single aliquot of the stock solution at room temperature.
- Prepare further dilutions of the stock solution in the appropriate cell culture medium or assay buffer to achieve the desired final concentration.
- Important: The final concentration of DMSO in the assay should be kept low (typically $\leq 0.5\%$) to avoid solvent-induced cellular toxicity or interference with the assay.^[9]

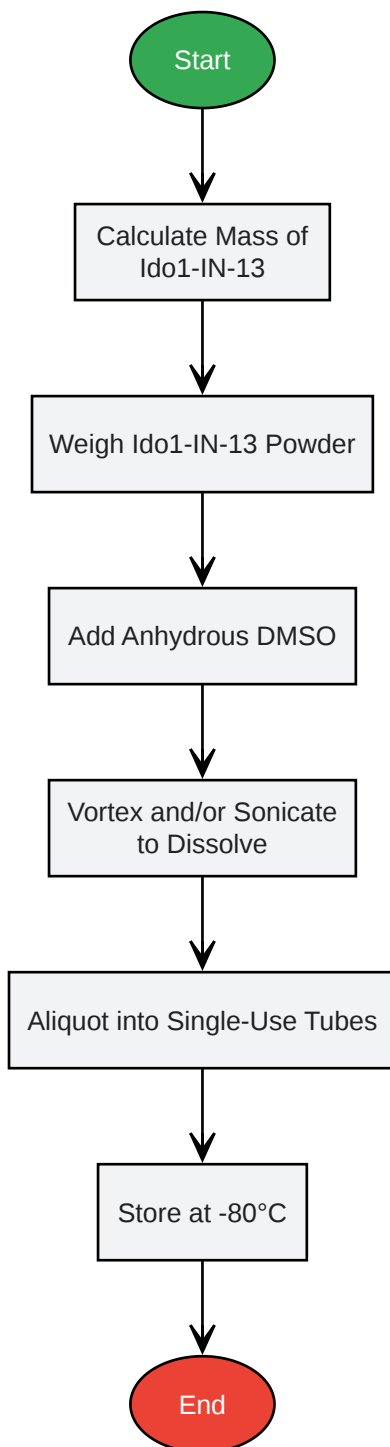
Visualizations

Signaling Pathway

IDO1 Signaling Pathway in Immune Suppression



Workflow for Ido1-IN-13 Stock Solution Preparation

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